

Technical Guide: Sensory Panel Evaluation of Citronellyl Formate and Its Isomers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Citronellyl formate
CAS No.:	93919-93-8
Cat. No.:	B7798338

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Executive Summary

Citronellyl formate (CAS: 105-85-1) serves as a critical "bridge" molecule in perfumery, linking the volatility of citrus top notes with the floral tenacity of rose hearts. This guide presents a comparative sensory evaluation of **Citronellyl formate** against its structural isomers and functional analogs: Geranyl formate (geometric isomer) and Rhodinyll formate (enantiomerically enriched variant).

Key Findings:

- **Citronellyl formate** exhibits a distinct "dry, leafy-green" profile that differentiates it from the sweeter, fruitier Citronellyl acetate.[1]
- Rhodinyll formate (derived from high-purity

-Citronello) offers a cleaner, more diffusive "petallic" rose character preferred in fine fragrance, whereas racemic **Citronellyl formate** provides the robust "stemmy" green notes essential for geranium reconstruction and functional perfumery.

- Geranyl formate displays a sharper, "tea-rose/neroli" profile with higher initial impact but lower substantivity than **Citronellyl formate**.

Chemical Context & Isomerism

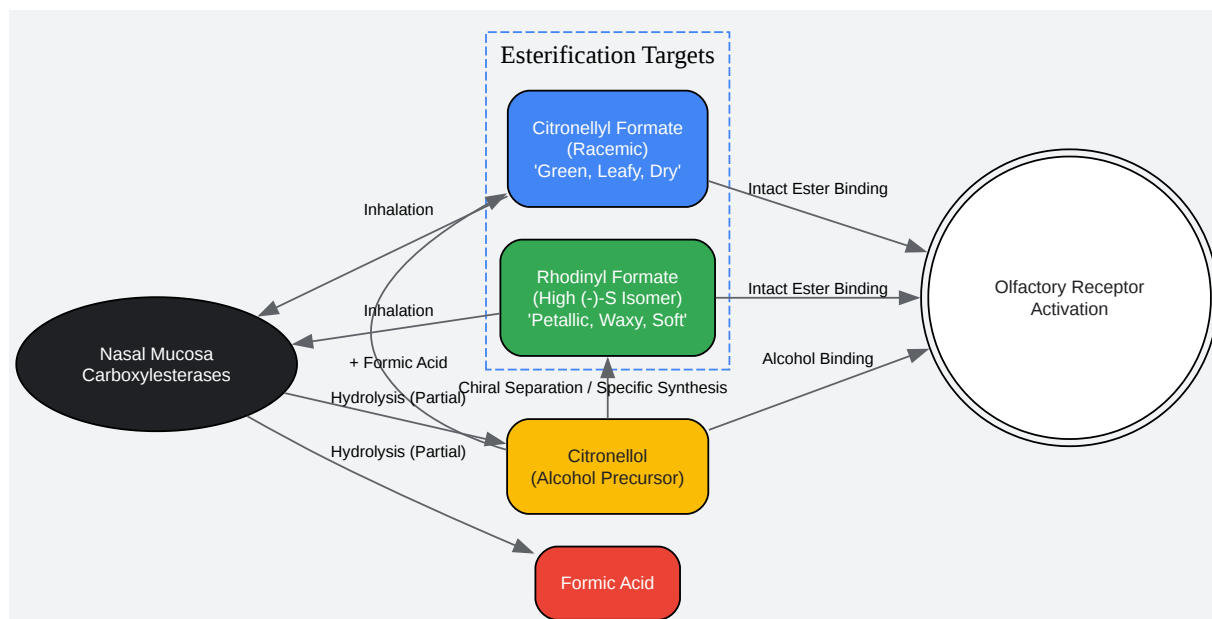
To evaluate the sensory properties accurately, one must understand the structural drivers.

Citronellyl formate possesses a chiral center at C3.

- Commercial **Citronellyl Formate**: Typically a racemic mixture derived from synthetic citronellol.
- Rhodinyl Formate: Historically derived from Rhodinol (fractionated from Geranium oil), it is enriched in the -enantiomer. In modern synthesis, it refers to high-purity -**citronellyl formate**.
- Geranyl Formate: The trans-isomer of the corresponding unsaturated alcohol ester. It lacks the chiral center but is a geometric isomer relative to the double bond position of related precursors.

Metabolic & Structural Pathway

The following diagram illustrates the structural relationship and the enzymatic hydrolysis pathway relevant to olfactory reception (mucosal metabolism).



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Figure 1: Synthesis and metabolic fate of **Citronellyl formate** isomers. Note that while hydrolysis occurs, the intact ester is the primary driver of the specific "green/dry" character.

Materials & Methods

This protocol ensures reproducibility and minimizes physiological variables such as olfactory fatigue and trigeminal interference.

Sample Preparation[2]

- Solvent: Ethanol (Diethyl Phthalate free, Perfumery Grade).
- Concentration:
 - Evaluation: 10% w/w (mimics fine fragrance core).

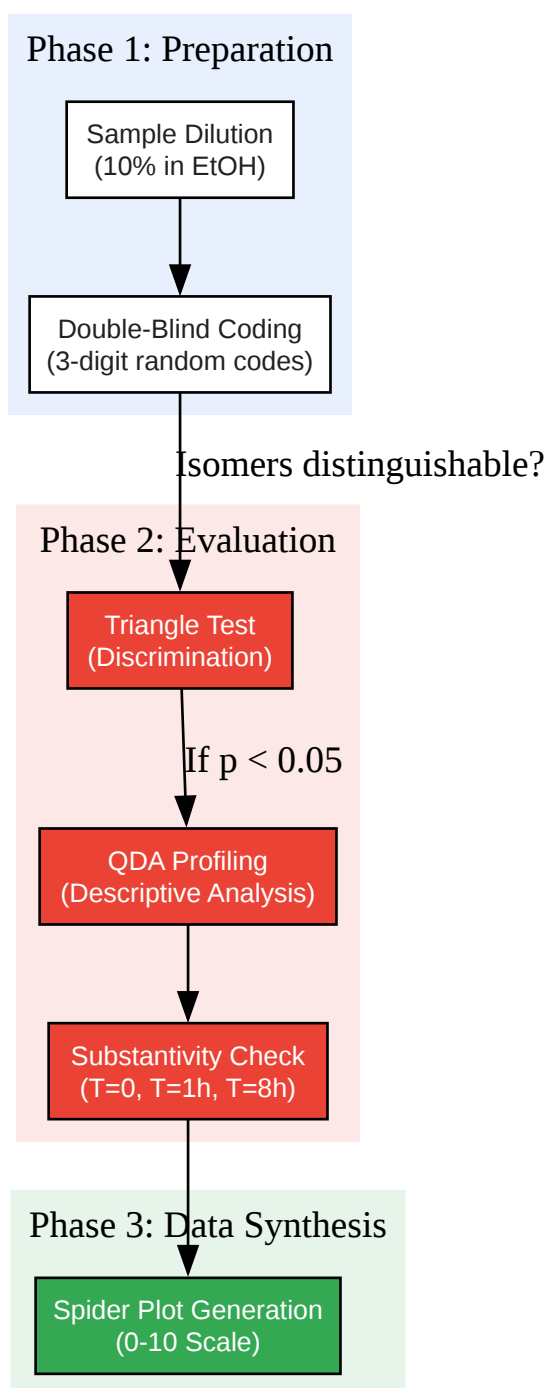
- Threshold Testing: Serial dilutions (log scale).
- Media: Odorless smelling strips (blotters), 1.5 cm width.

The Panel

- Composition: 8 trained evaluators (minimum 5 years experience in descriptive analysis).
- Calibration: Panelists calibrated against standard descriptors:
 - Green/Leafy: cis-3-Hexenol (1%)
 - Rose:[1][2][3][4][5][6] Phenylethyl Alcohol (10%)
 - Fruity: Benzyl Acetate (10%)

Experimental Workflow

The following self-validating workflow ensures data integrity.



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Figure 2: Sensory Evaluation Workflow ensuring discriminative validity before descriptive profiling.

Results & Comparative Analysis

Quantitative Descriptive Analysis (QDA)

Panelists scored attributes on a scale of 0 (None) to 10 (Dominant).

Attribute	Citronellyl Formate (Racemic)	Rhodinyl Formate (High-S)	Geranyl Formate (Benchmark)	Citronellyl Acetate (Benchmark)
Rose (Petal)	6.5	8.5	5.0	7.0
Green / Leafy	8.0	4.5	6.0	3.0
Fruity (Plum/Berry)	5.0	4.0	3.0	7.5
Dry / Woody	6.0	3.0	7.0	2.0
Fresh / Citrus	5.5	6.0	6.5	4.0
Waxy / Honey	4.0	6.5	2.0	5.0

Detailed Sensory Profiles

A. Citronellyl Formate (Racemic)[\[1\]](#)[\[6\]](#)[\[7\]](#)

- Profile: The "Workhorse Green Rose."
- Dominant Notes: Sharp, leafy-green, reminiscent of geranium stems and crushed foliage.[\[1\]](#)
- Nuance: It possesses a "dry" quality (unlike the "wet" fruitiness of the acetate). It has a distinct honey-like undertone that emerges after the initial green blast subsides.[\[1\]](#)
- Tenacity: Moderate (6–8 hours on blotter).

B. Rhodinyl Formate (High-S Enantiomer)

- Profile: The "Fine Fragrance Rose."[\[1\]](#)
- Dominant Notes: Significantly softer and more "petallic" than the racemic mixture.[\[1\]](#) The sharp, aggressive green notes are suppressed, replaced by a waxy, red-rose character.

- Nuance: Lacks the "metallic" edge sometimes found in synthetic racemic grades.
- Tenacity: Slightly superior substantivity due to the lower volatility of the specific isomer arrangement in the matrix, though physically similar.

C. Geranyl Formate (Structural Isomer)

- Profile: The "Tea Rose/Neroli" Alternative.
- Dominant Notes: More ethereal, lifting, and "choking" (in high concentration) than **Citronellyl formate**.
- Comparison: Where **Citronellyl formate** is "Leafy/Geranium," Geranyl formate is "Woody/Tea." It is more diffusive but evaporates faster.

Substantivity & Evaporation Curve

- T=0 min: Geranyl formate dominates in lift; **Citronellyl formate** is sharp/green.
- T=1 hour: Geranyl formate intensity drops by ~40%. **Citronellyl formate** retains ~80% intensity, shifting from green to floral-honey.
- T=8 hours: **Citronellyl formate** remains detectable as a dry, waxy rose note. Geranyl formate is barely perceptible.

Discussion & Application Guidelines

The "Dry" vs. "Sweet" Spectrum

In formulation, the choice between Citronellyl Formate and Citronellyl Acetate is the choice between Dry/Green and Sweet/Fruity.[1]

- Use **Citronellyl Formate** when simulating the whole flower (including stem, calyx, and leaf). It is essential for naturalistic Geranium and Rose reconstructions.[1]
- Use Citronellyl Acetate when simulating the distilled oil or a jammy/fruity rose accord.

Isomeric Purity in Drug/Fragrance Development

For functional perfumery (soaps, detergents), the Racemic **Citronellyl Formate** is preferred due to its cost-effectiveness and the stability of the "green" note against alkaline bases.

For high-end fine fragrance or therapeutic aromatherapy blends, Rhodinyll Formate is the superior choice. The enrichment of the

-isomer minimizes the herbal/grassy off-notes associated with the

-isomer, resulting in a luxurious, velvety texture.

Stability Note

Formates are generally less stable than acetates in aqueous, low-pH media (hydrolysis to formic acid). However, in soap (alkaline), **Citronellyl formate** shows surprising resilience compared to other terpene esters.[1]

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